

"5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid" safety data sheet (SDS) information

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Compound of Interest

Compound Name: 5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid

Cat. No.: B1418395

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An In-Depth Technical Guide to the Safe Handling of **5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid**

Introduction: A Scientist's Perspective on Boronic Acid Safety

In modern drug discovery and organic synthesis, arylboronic acids are indispensable building blocks, primarily celebrated for their versatility in palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura coupling.^[1] **5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid**, with its specific substitution pattern, offers a unique scaffold for constructing complex molecular architectures. However, as experienced researchers know, chemical utility and potential hazards are two sides of the same coin. A thorough understanding of a reagent's safety profile is not a procedural formality but the foundation of sound scientific practice, ensuring both personal safety and the integrity of experimental outcomes.

This guide moves beyond a simple recitation of standard Safety Data Sheet (SDS) information. It is designed to provide drug development professionals and researchers with a deeper, field-proven understanding of the "why" behind the safety protocols for **5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid**. We will delve into its specific hazards, the rationale for handling procedures, and the appropriate response to unforeseen events, grounding every recommendation in authoritative data.

Compound Identification and Physicochemical Profile

Correctly identifying the compound and understanding its basic physical properties are the first steps in any risk assessment.

Property	Value	Source
Chemical Name	5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid	[2][3]
Synonyms	Ethyl 3-borono-4-methoxybenzoate, (5-ethoxycarbonyl-2-methoxyphenyl)boronic acid	[3]
CAS Number	957062-53-2	[3]
Molecular Formula	C ₁₀ H ₁₃ BO ₅	[2][3]
Molecular Weight	224.02 g/mol	[2][3]
Physical Form	Solid	[2][3]
Storage Class	11 - Combustible Solids	[2]

Hazard Identification and GHS Classification

While a specific, comprehensive SDS for this exact molecule is not publicly aggregated, a reliable hazard profile can be constructed by analyzing data from structurally analogous arylboronic acids, such as 2-methoxyphenylboronic acid and 4-methoxyphenylboronic acid.[4] [5] The primary hazards are consistently identified as irritation to the skin, eyes, and respiratory system.

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. [5][6]
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation.[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation.[5]

These classifications necessitate the use of the following GHS pictogram:

Caption: GHS Exclamation Mark Pictogram for Irritants.

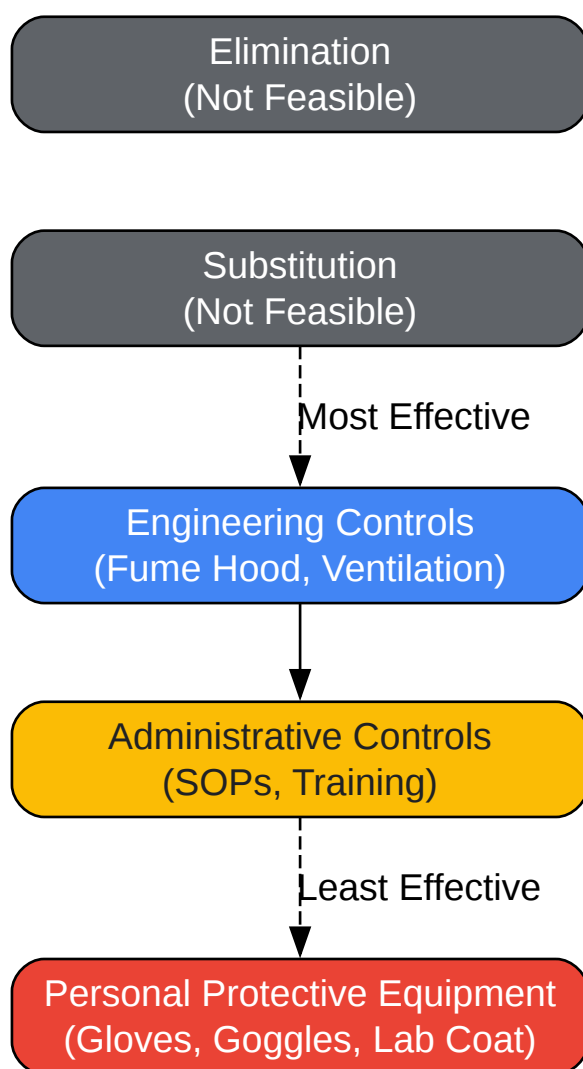
Toxicological Profile: Beyond Irritation

The toxicological profile of boronic acids is a subject of ongoing research. While the boronic acid functional group is generally considered to have low inherent toxicity, it is not entirely benign.[1]

- **Acute Toxicity:** Most boron-containing acids exhibit very low acute toxicity, with high doses (>100 mg/kg) typically required to induce notable toxic effects in animal studies.[7] However, improper use or significant exposure can still pose health hazards.[8]
- **Irritation:** As established by data from analogous compounds, the primary and most immediate health effect is irritation. Direct contact with the solid powder or its dust can cause significant irritation to the skin and eyes.[4][5] Inhalation of dust can lead to irritation of the nose, throat, and respiratory tract.[5]
- **Genotoxicity:** It is crucial for drug development professionals to be aware that some boronic acids and their derivatives have been found to be mutagenic in the Ames assay.[9] This is thought to be caused by the generation of organic radicals via oxidation of the carbon-boron bond.[1][9] While the genotoxic potential of **5-(Ethoxycarbonyl)-2-methoxyphenylboronic acid** has not been specifically reported, this class-wide finding warrants treating it with appropriate caution to minimize exposure.

Exposure Control and Personal Protection

Controlling exposure is paramount. The "Hierarchy of Controls" is a fundamental principle in laboratory safety, prioritizing engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE).



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Caption: Hierarchy of Controls for Laboratory Safety.

- Engineering Controls: Always handle this compound within a certified chemical fume hood. [10] The fume hood provides critical exhaust ventilation to prevent inhalation of dust and protects the user from accidental splashes. Ensure that eyewash stations and safety showers are readily accessible and unobstructed.[11][12]

- **Administrative Controls:** Adhere strictly to Standard Operating Procedures (SOPs) for handling chemical solids. Clearly label all containers. Do not work alone when handling hazardous materials.
- **Personal Protective Equipment (PPE):** PPE is the final barrier between the researcher and the chemical. The minimum required PPE is detailed below.

PPE Type	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side-shields or chemical splash goggles.	Protects against airborne dust and accidental splashes causing serious eye irritation. [5][10]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact, which can cause irritation.[5] Gloves must be inspected before use and removed properly to avoid contamination.[5]
Body Protection	A buttoned lab coat.	Protects skin and personal clothing from contamination. [10]
Respiratory	Not required if handled in a fume hood. If a fume hood is unavailable, a NIOSH-approved respirator for particulates is necessary.	Prevents inhalation of dust that can cause respiratory tract irritation.[5]

Safe Handling and Storage

Proper handling and storage practices are critical for maintaining the compound's integrity and ensuring safety.

- **Handling:**
 - Perform a pre-use risk assessment.

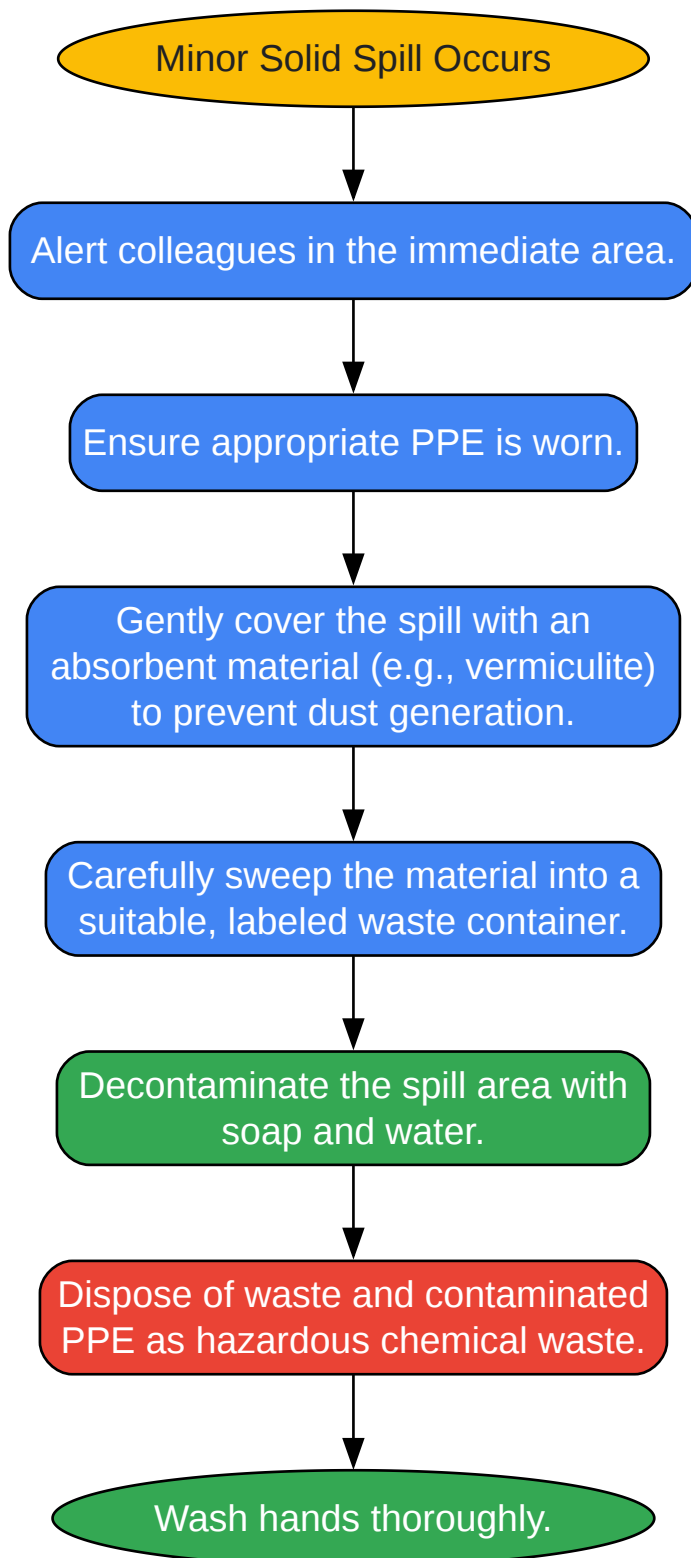
- Don personal protective equipment before handling.
- Weigh and transfer the solid compound inside a chemical fume hood to contain dust.
- Avoid creating dust. Use a spatula for transfers; do not pour the powder.
- Wash hands thoroughly after handling, even if gloves were worn.[\[5\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in the laboratory.
- Storage:
 - Keep the container tightly closed to prevent moisture absorption, as boronic acids can be hygroscopic.[\[11\]](#)
 - Store in a cool, dry, and well-ventilated area.[\[11\]](#)[\[12\]](#)
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[11\]](#)

Emergency Procedures

Pre-planning is essential for a safe and effective response to any laboratory emergency.

- Personal Exposure:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[\[4\]](#)[\[13\]](#) Seek immediate medical attention.
[\[4\]](#)
 - Skin Contact: Promptly wash the affected area with soap and plenty of water.[\[4\]](#) Remove all contaminated clothing. If skin irritation occurs or persists, seek medical attention.[\[6\]](#)
 - Inhalation: Move the affected person to fresh air immediately.[\[4\]](#) If breathing is difficult, administer oxygen. Seek medical attention.[\[4\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[\[4\]](#) Seek immediate medical attention.

- Accidental Release (Spill): The response depends on the size of the spill. For a minor spill (a few grams) inside a fume hood:



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Caption: Workflow for Minor Solid Chemical Spill Response.

For a major spill, or any spill outside of a fume hood, evacuate the area immediately, alert others, and contact your institution's Environmental Health & Safety (EH&S) department.[14]

Stability and Reactivity

- **Chemical Stability:** The compound is stable under recommended storage conditions.[5]
However, boronic acids can undergo decomposition, particularly protodeboronation (loss of the boronic acid group).[15]
- **Conditions to Avoid:** Avoid generating dust, exposure to moist air or water, and excess heat. [11]
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases.[11][12]
- **Hazardous Decomposition Products:** Under fire conditions, thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and oxides of boron.[11]

Disposal Considerations

All waste materials, including the spilled substance, contaminated absorbent materials, and disposable PPE, must be disposed of as hazardous chemical waste.[4] Place materials in a sealed, properly labeled container and follow all institutional, local, and national regulations for chemical waste disposal. Do not dispose of this chemical down the drain.[5]

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